

Application Notes and Protocols for DiBAC₄(3) in Fluorescence Microscopy

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Compound of Interest

Compound Name: Ncdac

Cat. No.: B117365

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Introduction

This document provides detailed application notes and protocols for the use of the fluorescent probe DiBAC₄(3) (Bis-(1,3-Dibutylbarbituric Acid)Trimethine Oxonol) in fluorescence microscopy. DiBAC₄(3) is a lipophilic, anionic oxonol dye widely utilized for measuring relative changes in cell membrane potential. Its fluorescence is highly sensitive to the transmembrane potential, making it a valuable tool for researchers, scientists, and drug development professionals in studying cellular electrophysiology, ion channel activity, and for high-throughput screening of compounds that modulate membrane potential.^{[1][2][3][4]}

Upon membrane depolarization, the negatively charged DiBAC₄(3) dye enters the cell and binds to intracellular membranes and proteins, leading to a significant increase in fluorescence intensity.^{[2][5][6]} Conversely, membrane hyperpolarization results in the exclusion of the dye from the cell and a decrease in fluorescence.^[2] This response, although slower than some other potentiometric probes, provides a robust and significant signal change, making it suitable for a variety of applications, including live-cell imaging and flow cytometry.^{[1][7]}

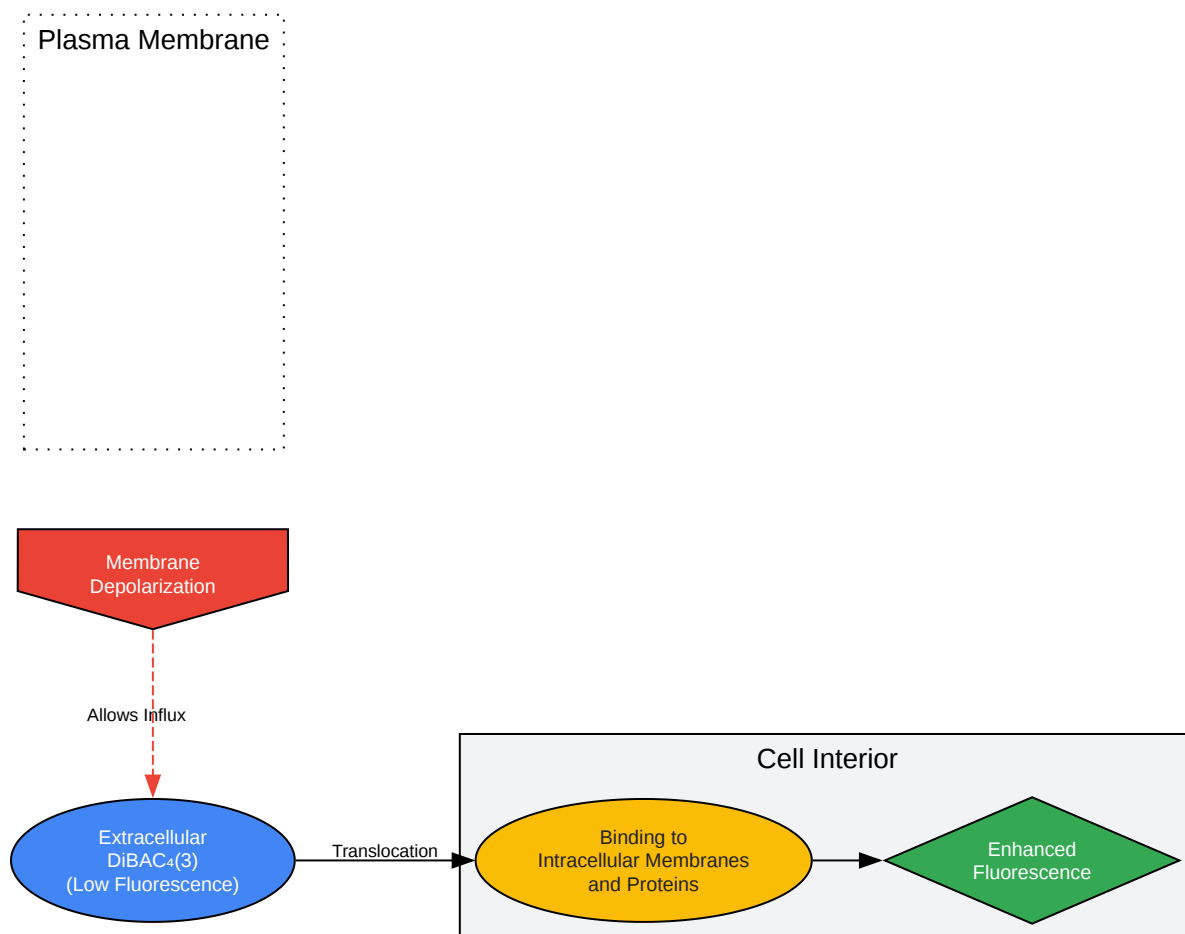
Quantitative Data Presentation

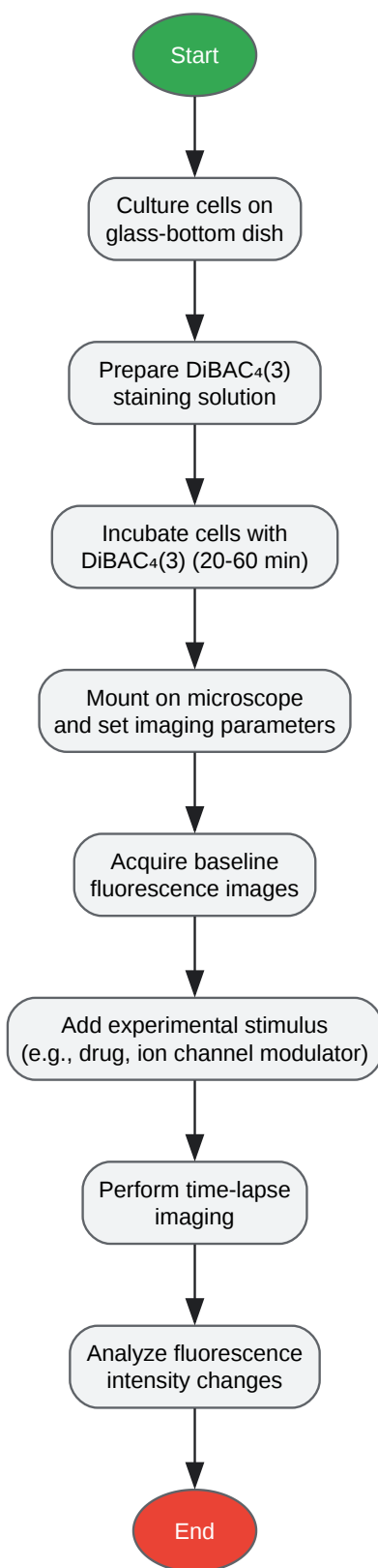
The photophysical and chemical properties of DiBAC₄(3) are summarized in the table below for easy reference.

Property	Value	References
Full Chemical Name	Bis-(1,3-Dibutylbarbituric Acid)Trimethine Oxonol	[1][6]
Molecular Weight	~517 g/mol	[8]
Excitation Maximum (λ_{ex})	~490-493 nm	[1][6][9][10]
Emission Maximum (λ_{em})	~516-517 nm	[1][6][10]
Molar Extinction Coefficient	~146,000 $\text{cm}^{-1}\text{M}^{-1}$	[2]
Solubility	DMSO, DMF, Ethanol	[2]
Fluorescence Response	Increases with depolarization	[2][5]
Typical Working Concentration	100 nM - 10 μM	[9][11][12]
Response Time	Slow (seconds to minutes)	[13]

Mechanism of Action and Signaling Pathway

DiBAC₄(3) is a slow-response, voltage-sensitive dye that partitions between the extracellular medium and the cell's interior based on the membrane potential.[1][8] In a polarized cell with a negative internal charge, the anionic dye is largely excluded. When the membrane depolarizes (becomes less negative), the dye translocates across the plasma membrane and accumulates inside the cell. Once inside, it binds to hydrophobic intracellular components, such as lipid membranes and proteins, which causes a significant enhancement of its fluorescence.[2][6][13]





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- To cite this document: BenchChem. [Application Notes and Protocols for DiBAC₄(3) in Fluorescence Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117365#using-ncdac-in-fluorescence-microscopy]

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